Ammonium Iodide (NH₄I): A Technical Guide to Its Molecular Weight and Density

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Compound of Interest	
Compound Name:	Ammonium iodide
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This technical guide provides a comprehensive overview of the fundamental physical properties of **ammonium iodide** (NH₄I), specifically its molecular weight and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work. This document outlines the standard procedures for the calculation and experimental determination of these properties.

Core Physical Properties of Ammonium Iodide

Ammonium iodide is an inorganic compound that appears as a colorless or white crystalline solid.[1][2][3] It is known to be hygroscopic and can become yellow or brown upon exposure to air and light due to the liberation of iodine.[1][3] The compound is readily soluble in water and ethanol.[2][3]

The key physical constants for **ammonium iodide** are summarized in the table below for quick reference.

Property	Value	Units	Conditions
Molecular Weight	144.94	g/mol	
Density	2.51	g/cm³	at 20 °C
2.514	g/cm³	at 25 °C	
2.56	g/cm³	at 20 °C (68 °F)	

Note: Minor variations in reported density values can be attributed to different experimental conditions and purities.

Molecular Weight Determination

The molecular weight of a compound is a fundamental property, representing the mass of one mole of the substance. For a known compound like **ammonium iodide**, this is typically determined by calculation based on its chemical formula.

The molecular weight of **ammonium iodide** (NH_4I) is calculated by summing the atomic weights of its constituent atoms.[4]

Objective: To calculate the molecular weight of **ammonium iodide** from its chemical formula.

Materials:

- Periodic table with standard atomic weights.

- Chemical formula: NH_4I

Procedure:

- Identify Constituent Elements: From the chemical formula NH_4I, identify the elements present: Nitrogen (N), Hydrogen (H), and Iodine (I).[4]

- Determine Atom Count: Count the number of atoms for each element in one molecule:

  - Nitrogen (N): 1 atom

  - Hydrogen (H): 4 atoms

  - Iodine (I): 1 atom[4]

- Find Atomic Weights: Look up the standard atomic weight for each element from a reliable source (e.g., IUPAC periodic table).

  - Atomic weight of N ≈ 14.007 u

- Atomic weight of H ≈ 1.008 u

- Atomic weight of I ≈ 126.904 u

- Calculate Total Mass Contribution: Multiply the atom count of each element by its atomic weight.

  - Mass of N = 1 × 14.007 u = 14.007 u

  - Mass of H = 4 × 1.008 u = 4.032 u

  - Mass of I = 1 × 126.904 u = 126.904 u

- Sum for Molecular Weight: Add the total mass contributions to find the molecular weight.

  - Molecular Weight of NH_4I = 14.007 + 4.032 + 126.904 = 144.943 u

- Convert to Molar Mass: The molar mass is numerically equivalent to the molecular weight and is expressed in grams per mole (g/mol).

  - Molar Mass of NH_4I ≈ 144.94 g/mol .[2][4][5][6]

While calculation is standard for known compounds, techniques like mass spectrometry can be used to experimentally determine the mass-to-charge ratio of the constituent ions ($[NH_4]^+$ and I^-), thereby confirming the molecular composition and weight.

The following diagram illustrates the logical relationship for calculating the molecular weight from the compound's elemental components.
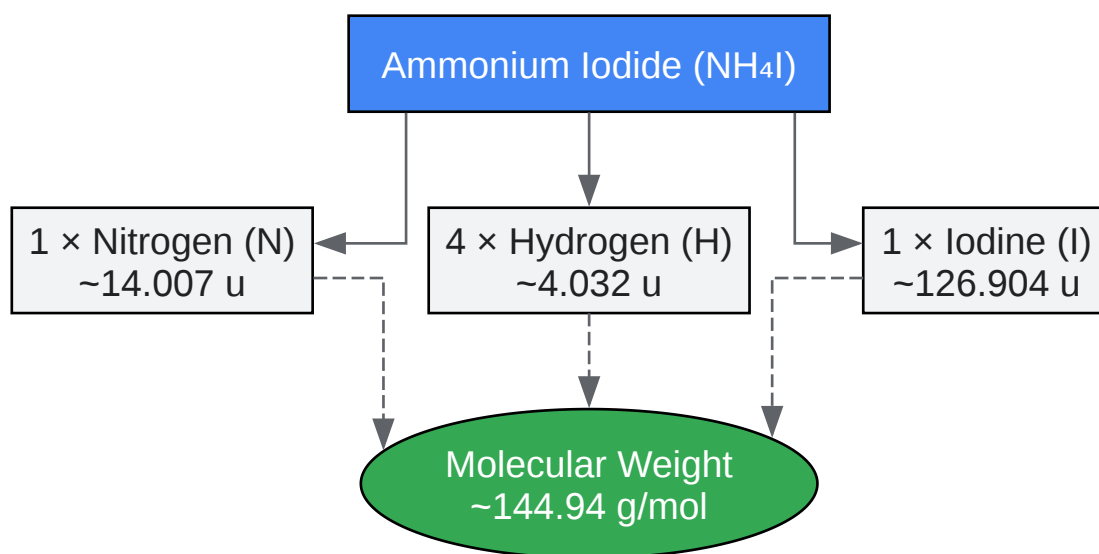
Calculation of NH₄I Molecular Weight.

Density Determination

Density is an intrinsic physical property defined as the mass of a substance per unit volume.[7] For solids, a common and effective method for determining density is the liquid displacement technique, based on Archimedes' principle.[8][9]

This protocol details the steps to determine the density of a solid, such as **ammonium iodide**, which is soluble in water. Therefore, a non-reactive liquid in which it is insoluble must be used as the displacement liquid.

Objective: To determine the density of an **ammonium iodide** sample using the liquid displacement method.

Materials:

- **Ammonium iodide** crystals

- Analytical balance (accurate to at least 0.001 g)
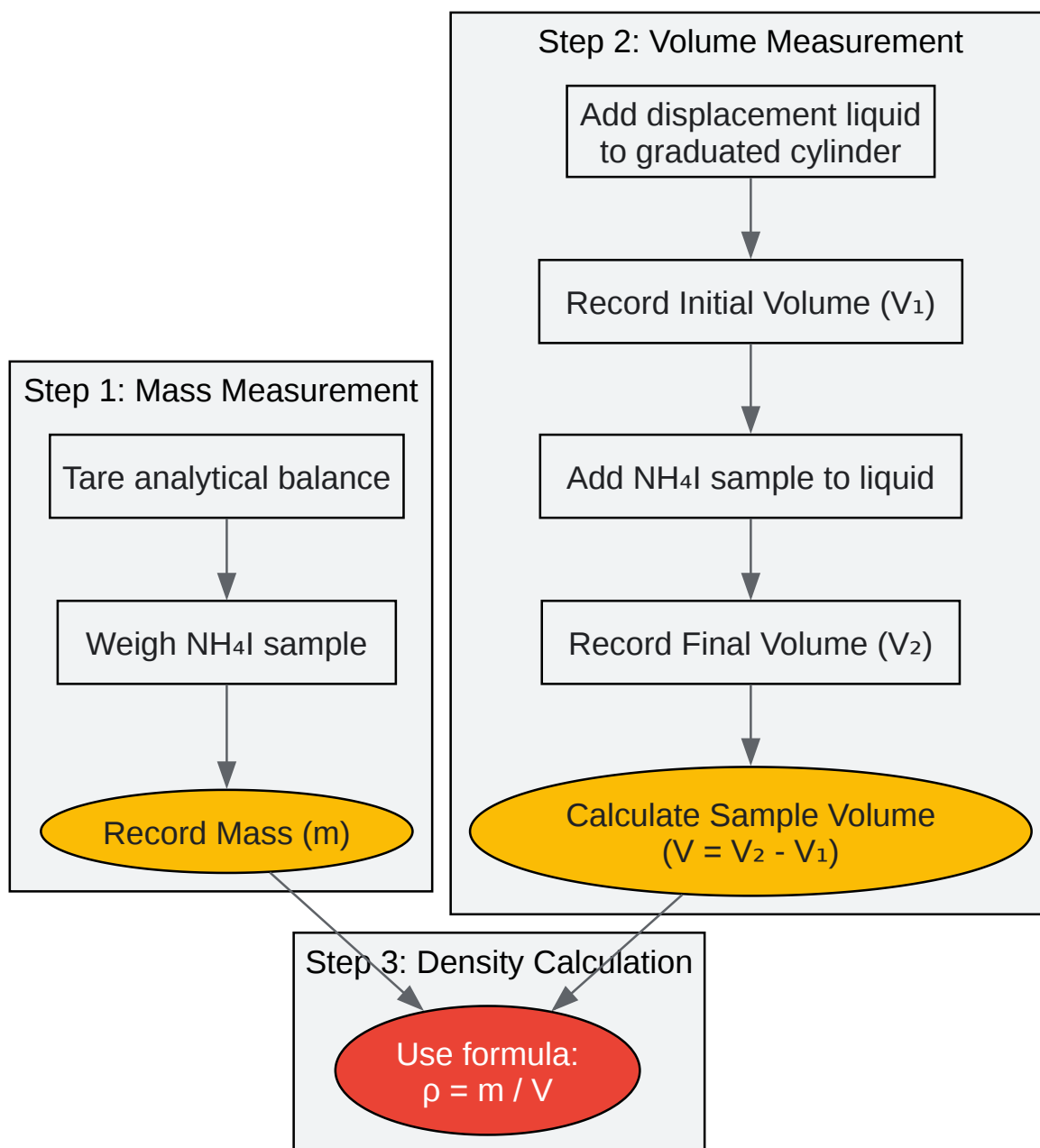
- Graduated cylinder or pycnometer

- A displacement liquid in which NH_4I is insoluble (e.g., a saturated solution of NH_4I, or a non-polar solvent like mineral oil or kerosene)

- Spatula and weighing paper

- Thermometer

Procedure:

- Measure the Mass of the Solid:

  - Place a piece of weighing paper on the analytical balance and tare it (zero the reading).

  - Carefully add a sample of **ammonium iodide** crystals to the weighing paper.

  - Record the mass of the **ammonium iodide** sample (let's call it m).[10]

- Measure the Initial Volume of the Liquid:

  - Pour the chosen displacement liquid into a graduated cylinder.

  - Read the volume from the bottom of the meniscus and record this as the initial volume (V_1). Ensure the cylinder is on a level surface.[10]

- Measure the Volume of the Solid by Displacement:

  - Carefully slide the weighed **ammonium iodide** sample into the graduated cylinder containing the liquid. Ensure there is no splashing.

  - Observe the new liquid level. The increase in volume is equal to the volume of the solid sample.[10]

  - Record the new volume as the final volume (V_2).

- Calculate the Volume of the Solid:

  - The volume of the **ammonium iodide** sample (V) is the difference between the final and initial volumes: $V = V_2 - V_1$

- Calculate the Density:

  - Use the measured mass and calculated volume to determine the density (ρ) using the formula: $\rho = m / V$[7]

- Record Temperature: Measure and record the ambient temperature, as density can vary with temperature.

- Repeatability: Repeat the procedure multiple times to ensure the precision and accuracy of the result, then calculate the average density.

The diagram below outlines the workflow for determining the density of a solid using the liquid displacement method.

Step 2: Volume Measurement

Add displacement liquid to graduated cylinder

↓

Record Initial Volume (V_1)

↓

Add NH_4I sample to liquid

↓

Record Final Volume (V_2)

↓

Calculate Sample Volume ($V = V_2 - V_1$)

Step 1: Mass Measurement

Tare analytical balance

↓

Weigh NH_4I sample

↓

Record Mass (m)

Step 3: Density Calculation

Use formula: $\rho = m / V$

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Workflow for Density Determination.

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